

Essential Safety and Disposal Procedures for NSC23005 Sodium

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Compound of Interest

Compound Name: NSC23005 sodium

Cat. No.: B609656

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This document provides essential guidance on the safe handling and disposal of **NSC23005 sodium** salt. Adherence to these procedures is crucial for maintaining a safe working environment and ensuring compliance with regulatory standards.

NSC23005 sodium salt is a chemical compound that requires careful management as hazardous waste. The Safety Data Sheet (SDS) indicates that it is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation[1]. Therefore, it must be disposed of as hazardous waste in accordance with all local, regional, and national regulations[1]. Under no circumstances should this chemical be disposed of with household garbage or allowed to enter the sewage system[1].

Immediate Safety and Handling Precautions

Before beginning any disposal procedures, it is imperative to wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a laboratory coat. All handling of **NSC23005 sodium** waste should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation.

Hazard Summary Table

The following table summarizes the key hazard information for **NSC23005 sodium**, providing a quantitative and qualitative basis for the required handling and disposal precautions[1].

Hazard Classification	GHS Hazard Statement	Precautionary Statement Codes
Acute Toxicity - Oral (Category 4)	H302: Harmful if swallowed.	P264, P270, P301+P312, P330, P501
Skin Irritation (Category 2)	H315: Causes skin irritation.	P264, P280, P302+P352, P321, P332+P313, P362+P364
Eye Irritation (Category 2A)	H319: Causes serious eye irritation.	P264, P280, P305+P351+P338, P337+P313
Specific Target Organ Toxicity - Single Exposure (Category 3)	H335: May cause respiratory irritation.	P261, P271, P304+P340, P312, P403+P233, P405, P501

Step-by-Step Disposal Protocol

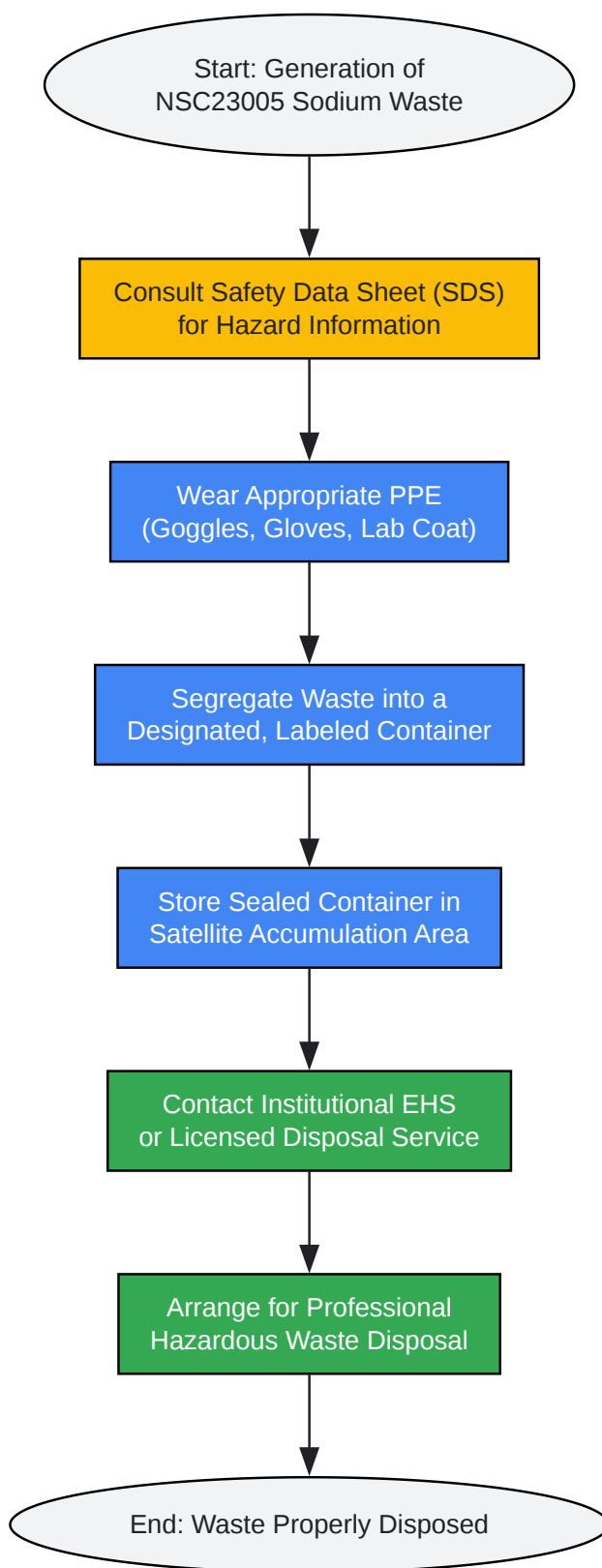
The disposal of **NSC23005 sodium** must be managed as hazardous waste. The following is a general procedural guide. Note: Specific protocols may vary by institution and region. Always consult with your institution's Environmental Health and Safety (EHS) department for detailed procedures.

- Waste Identification and Segregation:
 - Designate **NSC23005 sodium** and any materials contaminated with it (e.g., gloves, weighing paper, pipette tips) as hazardous waste.
 - Store this waste in a dedicated, clearly labeled, and sealed container. The container must be compatible with the chemical.
- Containerization and Labeling:
 - Collect all solid and liquid waste containing **NSC23005 sodium** in a designated, leak-proof, and chemically compatible container.
 - Ensure the container is kept tightly sealed when not in use.

- The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**NSC23005 sodium** salt".
- Waste Accumulation and Storage:
 - Store the sealed waste container in a designated satellite accumulation area that is secure and away from general laboratory traffic.
 - The storage area should be cool, dry, and well-ventilated.
- Arranging for Disposal:
 - Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for the pickup and proper disposal of the waste.
 - Provide them with the Safety Data Sheet and any other relevant information about the waste.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **NSC23005 sodium**.



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Caption: Disposal workflow for **NSC23005 sodium**.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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